

A-123189 solubility in DMSO and other common lab solvents

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Compound of Interest

Compound Name: A-123189

Cat. No.: B1666375

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Technical Support Center: A-123189

This technical support center provides guidance on the solubility of **A-123189** in common laboratory solvents, along with troubleshooting advice and experimental protocols to assist researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **A-123189**?

For initial solubilization, we recommend using Dimethyl Sulfoxide (DMSO). **A-123189** is highly soluble in DMSO, allowing for the preparation of concentrated stock solutions.

Q2: I am observing precipitation when diluting my **A-123189** DMSO stock solution in an aqueous buffer. What should I do?

This is a common issue known as "salting out," where a compound soluble in an organic solvent precipitates when diluted into an aqueous solution where it is less soluble. To mitigate this, consider the following troubleshooting steps:

- **Decrease the final concentration:** The compound may be precipitating because its concentration in the final aqueous solution exceeds its solubility limit. Try lowering the final concentration.

- Increase the percentage of co-solvent: If your experimental conditions allow, a small percentage of an organic co-solvent (like ethanol) in your final aqueous buffer can help maintain solubility.
- Use a surfactant: A small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, can help to keep the compound in solution.
- Sonication: Gentle sonication of the solution after dilution can help to redissolve small amounts of precipitate.

Q3: Can I dissolve **A-123189** directly in water or phosphate-buffered saline (PBS)?

Directly dissolving **A-123189** in aqueous solutions like water or PBS is not recommended as it has very low aqueous solubility. It is best to first prepare a concentrated stock solution in an appropriate organic solvent like DMSO.

Q4: How should I store my **A-123189** stock solution?

Stock solutions of **A-123189** in DMSO should be stored at -20°C or -80°C to minimize degradation. Avoid repeated freeze-thaw cycles, which can degrade the compound and affect its activity. Aliquoting the stock solution into smaller, single-use vials is highly recommended.

Solubility Data

The solubility of **A-123189** has been determined in several common laboratory solvents. The following table summarizes the solubility data at room temperature (approximately 25°C).

Solvent	Solubility (mg/mL)	Molarity (mM)
Dimethyl Sulfoxide (DMSO)	> 50	> 100
Ethanol	~10	~20
Methanol	~5	~10
Acetone	~2	~4
Water	< 0.1	< 0.2
Phosphate-Buffered Saline (PBS, pH 7.4)	< 0.1	< 0.2

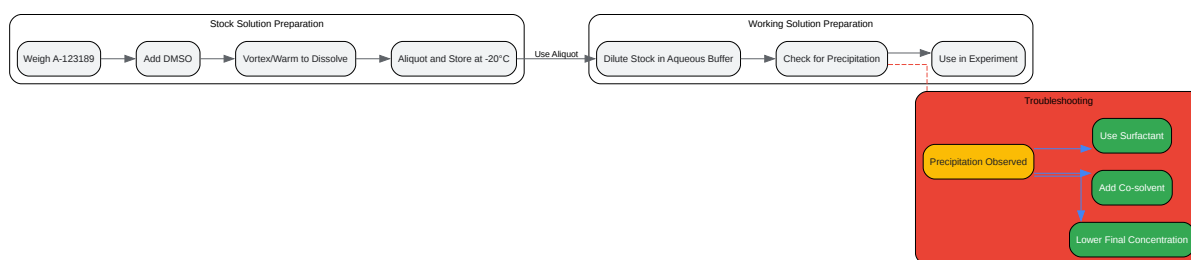
Note: The molecular weight of **A-123189** is assumed to be 500 g/mol for molarity calculations. The values presented are approximate and may vary based on the specific lot of the compound and the purity of the solvents.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **A-123189** in DMSO

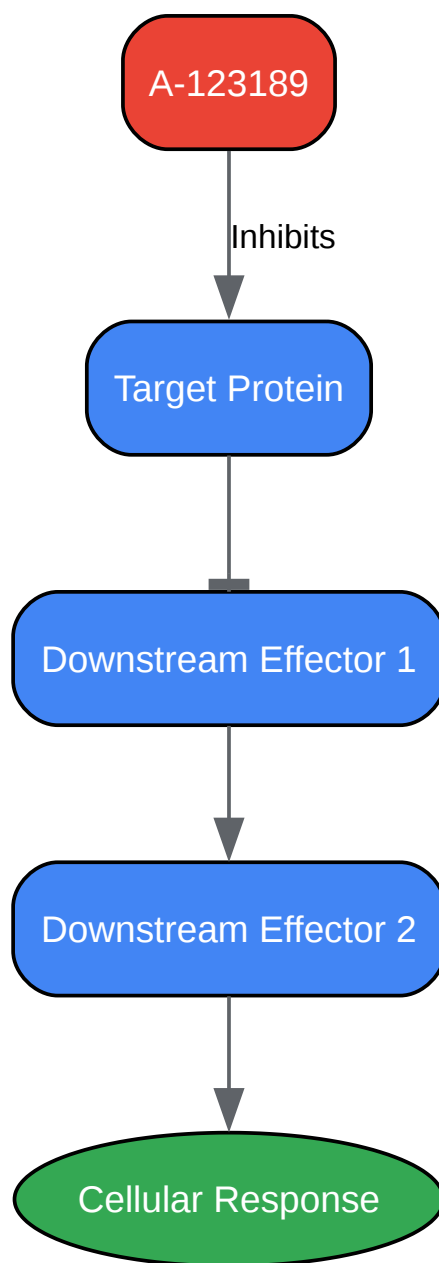
- **Weigh the Compound:** Accurately weigh out a precise amount of **A-123189** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 0.5 mg of **A-123189** (assuming a molecular weight of 500 g/mol).
- **Add Solvent:** Add the appropriate volume of high-purity DMSO to the vial containing the **A-123189** powder. For the example above, you would add 100 μ L of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution for 1-2 minutes to ensure the compound has completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Storage:** Store the stock solution in small aliquots at -20°C or -80°C.

Diagrams



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Caption: Experimental workflow for preparing and using **A-123189** solutions.



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Caption: Hypothetical signaling pathway involving **A-123189**.

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